

Dodecyl thiocyanatoacetate CAS number and nomenclature

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Compound of Interest

Compound Name: Dodecyl thiocyanatoacetate

Cat. No.: B15487557

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An In-depth Technical Guide to Dodecyl Thiocyanate

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of dodecyl thiocyanate, a long-chain alkyl thiocyanate. The initial query for "**dodecyl thiocyanatoacetate**" did not yield a recognized chemical entity with a corresponding CAS number. The chemically related and structurally similar compound, dodecyl thiocyanate, for which substantial data is available, is the focus of this document. Organic thiocyanates are a class of compounds recognized for their diverse biological activities and as versatile intermediates in organic synthesis.^{[1][2]} This guide will cover the nomenclature, chemical and physical properties, a general synthesis protocol, and potential applications of dodecyl thiocyanate, with a focus on its relevance to the fields of chemical research and drug development.

Nomenclature and Identification

Dodecyl thiocyanate is known by several synonyms across various chemical databases and suppliers. The unambiguous identification of this compound is crucial for researchers and is facilitated by its unique CAS number.

Identifier	Value
CAS Number	765-15-1[3][4][5][6][7][8]
IUPAC Name	dodecyl thiocyanate[4]
Synonyms	n-Dodecyl thiocyanate, Lauryl thiocyanate, Thiocyanic acid, dodecyl ester, Dodecane, 1-thiocyanato-, Lauryl rhodanate, 1-Thiocyanatododecane[5][8][9]
Molecular Formula	C13H25NS[3][4][5]
InChI Key	RYZZMYXTNUJGMU-UHFFFAOYSA-N[4][8]

Physicochemical Properties

The physical and chemical properties of dodecyl thiocyanate are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	227.41 g/mol	[3][4][5]
Boiling Point	180 °C at 18 mmHg	[3][6]
Density	0.896 g/mL	[3]
Refractive Index	1.4680	[3]
Topological Polar Surface Area	49.1 Å ²	[4]
XLogP3-AA	6.5	[4]

Synthesis of Dodecyl Thiocyanate

General Experimental Protocol

The synthesis of alkyl thiocyanates, such as dodecyl thiocyanate, is commonly achieved through the nucleophilic substitution reaction of an alkyl halide with an alkali metal thiocyanate.

[10] A general procedure is outlined below.

Reaction:

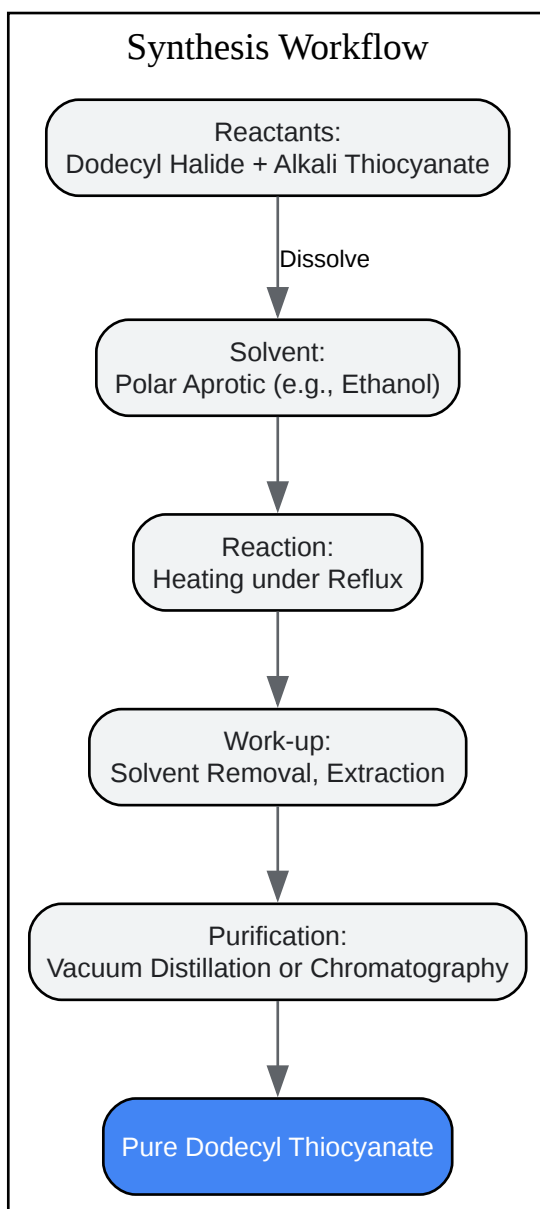
- Reactants: Dodecyl bromide (or another suitable dodecyl halide) and sodium thiocyanate (or potassium thiocyanate).
- Solvent: A polar aprotic solvent such as ethanol, acetone, or dimethylformamide (DMF) is typically used to facilitate the dissolution of the reactants.[10]
- Conditions: The reaction mixture is typically heated to reflux to ensure the completion of the reaction.[10] The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).

Work-up:

- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The residue is partitioned between an organic solvent (e.g., diethyl ether or ethyl acetate) and water.
- The organic layer is separated, washed with brine, and dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- The solvent is evaporated to yield the crude dodecyl thiocyanate.

Purification:

- The crude product can be purified by vacuum distillation or column chromatography to obtain the pure dodecyl thiocyanate.[3]



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Synthesis workflow for dodecyl thiocyanate.

Biological and Pharmacological Relevance

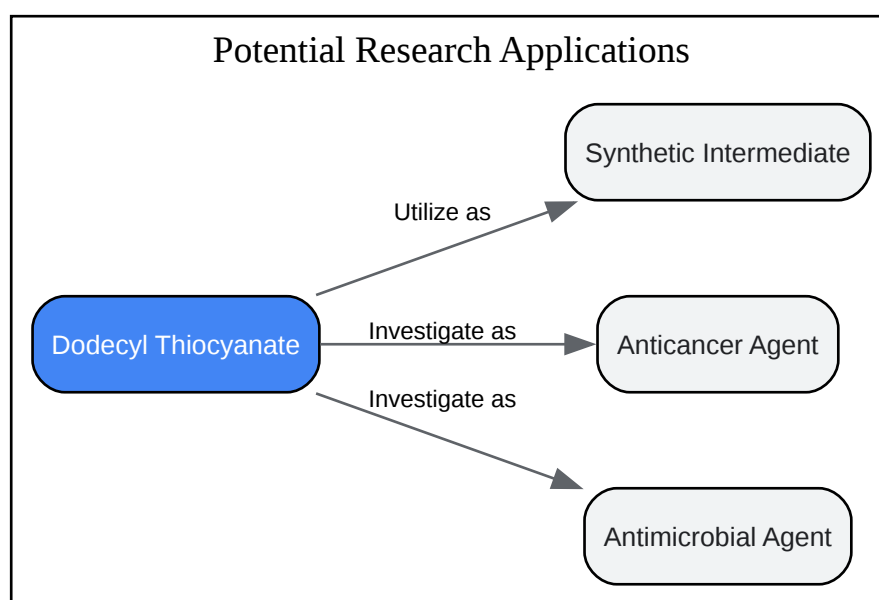
While specific data on the biological activity of dodecyl thiocyanate is limited in the available literature, the broader class of organic thiocyanates has been investigated for various therapeutic applications. Organic thiocyanates have demonstrated a range of bioactivities, including antimicrobial and antitumor effects.[1][2]

The thiocyanate moiety itself is an important component of the innate immune system in mammals.^{[11][12]} It is a substrate for peroxidases, leading to the formation of hypothiocyanous acid (HOSCN), which has antimicrobial properties.^{[11][12]}

Potential Applications in Drug Development

Given the known biological activities of related compounds, dodecyl thiocyanate could be a subject of interest in the following areas:

- **Antimicrobial Research:** Allylic thiocyanates have shown moderate-to-high activity against various pathogens, including methicillin-resistant *S. aureus* (MRSA).^[13] The long alkyl chain of dodecyl thiocyanate could influence its membrane-disrupting capabilities, a potential mechanism for antimicrobial action.
- **Anticancer Research:** Certain thiocyanate-containing natural products have displayed cytotoxic activity.^[1] The lipophilic nature of the dodecyl group might facilitate the transport of the thiocyanate moiety across cell membranes, a desirable property for potential anticancer agents.
- **Synthetic Intermediate:** Dodecyl thiocyanate can serve as a precursor for the synthesis of other sulfur-containing compounds, such as thiols (mercaptans) and thiocarbamates, which are also classes of compounds with known biological activities.^{[10][14]}



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Potential research applications of dodecyl thiocyanate.

Signaling Pathways

No specific signaling pathways involving dodecyl thiocyanate have been elucidated in the reviewed literature. Research into the biological effects of this compound would be required to identify any interactions with cellular signaling cascades.

Conclusion

Dodecyl thiocyanate (CAS 765-15-1) is a well-characterized chemical compound with established physicochemical properties and synthesis routes. While detailed biological studies on this specific molecule are not extensively reported, the known activities of the broader class of organic thiocyanates suggest its potential as a lead compound in antimicrobial and anticancer research. Furthermore, its utility as a synthetic intermediate provides a pathway to a wider range of novel sulfur-containing molecules for drug discovery and development. Further investigation is warranted to fully explore the therapeutic potential of dodecyl thiocyanate and its derivatives.

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